

# 5-Chloropyrazine-2-carboxylic acid melting point and solubility

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## Compound of Interest

Compound Name: 5-Chloropyrazine-2-carboxylic acid

Cat. No.: B1206039

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An In-depth Technical Guide on **5-Chloropyrazine-2-carboxylic Acid**: Physicochemical Properties

This technical guide provides a comprehensive overview of the physicochemical properties of **5-Chloropyrazine-2-carboxylic acid**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Data

**5-Chloropyrazine-2-carboxylic acid** is a heterocyclic carboxylic acid utilized as a building block in the synthesis of various pharmaceutical and agrochemical compounds.<sup>[1]</sup> Its reactivity is enhanced by the presence of a chlorine substituent, making it a valuable intermediate in medicinal and agricultural chemistry.<sup>[1]</sup>

## General Properties

A summary of the key physical and chemical properties of **5-Chloropyrazine-2-carboxylic acid** is presented below.

Property	Value	Source
CAS Number	36070-80-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	158.54 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[1]</a> <a href="#">[6]</a>
Purity	>97-98%	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Storage	Room Temperature, Sealed in Dry, Dark Place	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>

## Melting Point

The melting point of a compound is a critical indicator of its purity. For **5-Chloropyrazine-2-carboxylic acid**, the reported melting point varies slightly across different sources, which is typical. The presence of impurities generally leads to a depression and broadening of the melting point range.[\[9\]](#)

Melting Point (°C)	Source
150-151	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
149 (decomposes)	<a href="#">[1]</a> <a href="#">[6]</a>
150-160	<a href="#">[5]</a>

## Solubility

Quantitative solubility data for **5-Chloropyrazine-2-carboxylic acid** is not readily available in the public domain. However, qualitative information can be inferred from its synthesis and extraction procedures. The compound is extracted from an aqueous solution into ethyl acetate, indicating good solubility in this organic solvent.[\[2\]](#)[\[8\]](#) As a carboxylic acid, its solubility in aqueous solutions is expected to be highly pH-dependent. It will be more soluble in basic solutions (like 5% sodium hydroxide or sodium bicarbonate) where it forms a salt, and less soluble in acidic solutions.[\[10\]](#)

Solvent	Qualitative Solubility	Rationale
Water	Low to moderate	Expected to be pH-dependent. [10][11]
Ethyl Acetate	Soluble	Used as an extraction solvent during synthesis.[2][8]
5% NaOH (aq)	Soluble	Forms a soluble salt (sodium 5-chloropyrazine-2-carboxylate).[10]
5% NaHCO <sub>3</sub> (aq)	Soluble	Forms a soluble salt, characteristic of a carboxylic acid.[10]
5% HCl (aq)	Low	The acidic medium suppresses the deprotonation of the carboxylic acid.[10]
DMSO	Soluble	A common polar aprotic solvent for organic compounds.[11]

## Experimental Protocols

Detailed methodologies for determining the melting point and solubility are crucial for obtaining reliable and reproducible data.

### Protocol 1: Melting Point Determination (Capillary Method)

This standard method involves heating a small sample of the compound in a capillary tube and observing the temperature range over which it melts.[9][12][13]

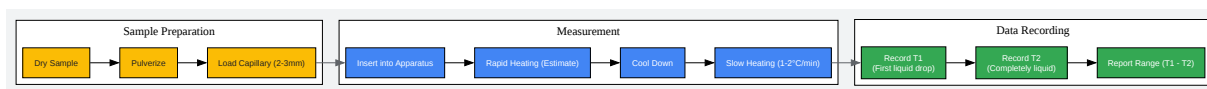
Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp) or Thiele tube setup

- Glass capillary tubes (one end sealed)
- Thermometer (calibrated)
- Mortar and pestle or spatula

Procedure:

- Sample Preparation: Place a small amount of dry **5-Chloropyrazine-2-carboxylic acid** on a clean, dry surface. If the crystals are large, gently pulverize them to a fine powder.[\[12\]](#)
- Loading the Capillary Tube: Jab the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end. To ensure dense packing, drop the capillary tube (closed end down) through a long, narrow glass tube onto the benchtop. Repeat until the sample height is 2-3 mm.[\[13\]](#)
- Measurement (Using Digital Apparatus):
  - Place the loaded capillary tube into the sample holder of the melting point apparatus.[\[14\]](#)
  - If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/min) to get a rough estimate.[\[14\]](#)
  - Allow the apparatus to cool to at least 20 °C below the estimated melting point.
  - Prepare a new sample and heat at a slow rate (1-2 °C/min) near the expected melting point.[\[13\]](#)[\[14\]](#)
- Data Recording: Record two temperatures:
  - T<sub>1</sub>: The temperature at which the first droplet of liquid appears.
  - T<sub>2</sub>: The temperature at which the entire sample has completely liquefied.
  - The melting point is reported as the range T<sub>1</sub> - T<sub>2</sub>.



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Workflow for Melting Point Determination.

## Protocol 2: Equilibrium Solubility Determination

This protocol determines the concentration of a saturated solution of the compound in a specific solvent at a given temperature, a standard method in pharmaceutical profiling.<sup>[15]</sup>

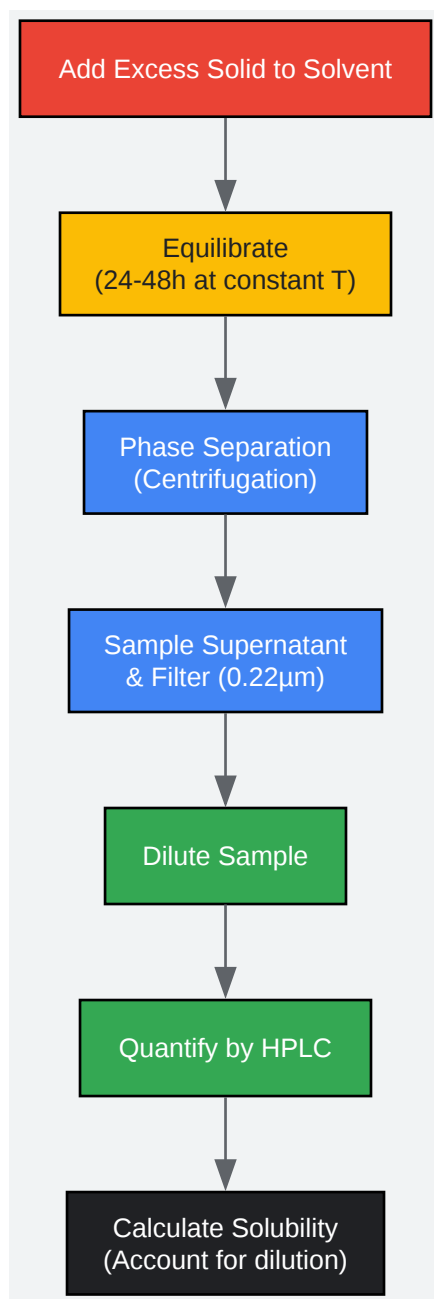
Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker/agitator
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **5-Chloropyrazine-2-carboxylic acid** to a vial containing a known volume of the desired solvent (e.g., water, phosphate-buffered saline at pH 7.4).

- **Equilibration:** Seal the vial and place it in a shaker or agitator set to a constant temperature (e.g., 25 °C). Agitate the suspension for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached between the solid and the solution.[\[15\]](#)
- **Phase Separation:** After equilibration, allow the vial to stand to let the excess solid settle. To ensure complete removal of undissolved particles, centrifuge the vial at high speed.[\[15\]](#)
- **Sampling and Filtration:** Carefully withdraw a sample from the clear supernatant. Immediately filter the sample through a syringe filter to remove any remaining microscopic particles.[\[15\]](#)
- **Quantification:**
  - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the calibrated range of the analytical method.
  - Analyze the diluted sample using a validated HPLC method to determine the concentration of the compound.
- **Calculation:** Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value represents the equilibrium solubility of the compound in the tested solvent at the specified temperature.



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### Workflow for Equilibrium Solubility Determination.

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